

An In-Depth Technical Guide to 5-Chlorosaccharin: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 5-Chlorosaccharin

CAS No.: 29083-16-7

Cat. No.: B1215115

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Chlorosaccharin, a halogenated derivative of the well-known artificial sweetener saccharin, is a compound of increasing interest within the scientific community, particularly in the fields of medicinal chemistry and drug development. Its unique chemical structure, combining a sulfonamide backbone with a chlorinated aromatic ring, imparts a range of physicochemical properties that make it a versatile scaffold for the synthesis of novel bioactive molecules. This technical guide provides a comprehensive overview of the core chemical and physical properties of **5-Chlorosaccharin**, detailed methodologies for its synthesis and characterization, and an exploration of its current and potential applications in the pharmaceutical landscape.

Introduction: The Saccharin Scaffold and the Influence of Halogenation

Saccharin, or 1,2-benzisothiazol-3(2H)-one 1,1-dioxide, has a long history, primarily as a non-caloric sweetener.[1] However, its rigid heterocyclic structure has also served as a "privileged scaffold" in medicinal chemistry, forming the basis for a variety of therapeutic agents.[2][3] The introduction of a chlorine atom at the 5-position of the benzisothiazole ring system, yielding **5-Chlorosaccharin**, significantly alters the electronic and lipophilic character of the molecule. This modification can profoundly influence its biological activity, metabolic stability, and binding interactions with therapeutic targets.[4] Understanding the fundamental properties of this chlorinated analog is therefore crucial for its effective utilization in the design and synthesis of new chemical entities.

Chemical and Physical Properties of 5-Chlorosaccharin

A thorough understanding of the physicochemical properties of **5-Chlorosaccharin** is paramount for its handling, characterization, and application in synthetic chemistry and biological assays. While some experimental data remains elusive in publicly available databases, a combination of computed values and analogous compound data provides a solid foundation.

Core Identifiers and Molecular Characteristics

Property	Value	Source
IUPAC Name	5-chloro-1,1-dioxo-1,2-benzothiazol-3-one	[5]
Synonyms	5-Chlorosaccharin	[5]
CAS Number	29083-16-7	[5]
Molecular Formula	C ₇ H ₄ ClNO ₃ S	[5]
Molecular Weight	217.63 g/mol	[5]

Physicochemical Data

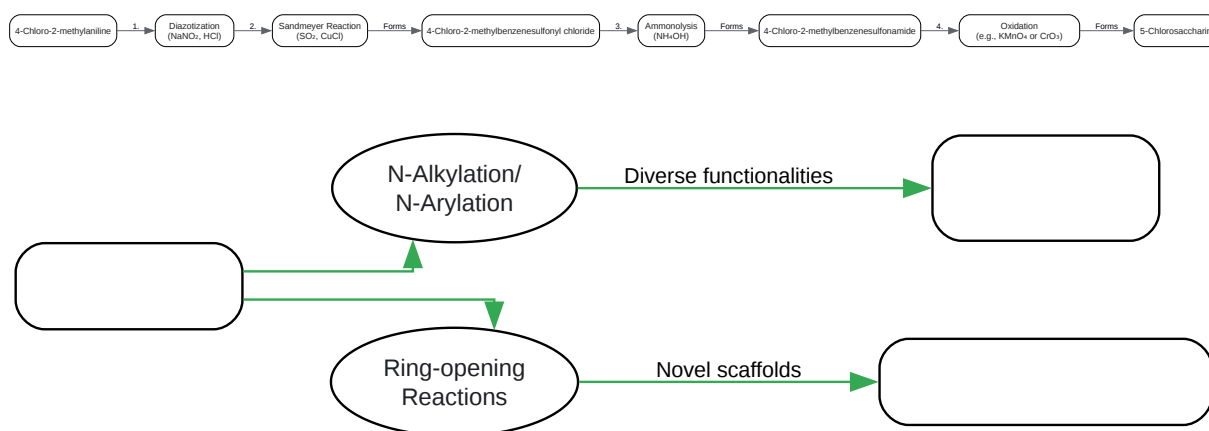
Property	Value	Source & Notes
Melting Point	Not available	[2] Often reported as "N/A", suggesting potential decomposition at high temperatures.
Boiling Point	Not available	[2] Likely to decompose before boiling under atmospheric pressure.
Density	1.679 g/cm ³ (Computed)	[2]
XLogP3	1.5 (Computed)	[5] Indicates moderate lipophilicity.
Solubility	Not available	[2] Expected to have low solubility in water and higher solubility in polar organic solvents like DMSO, DMF, and acetone, based on its structure.[6][7]

Synthesis and Characterization

The synthesis of **5-Chlorosaccharin** is a critical aspect for its accessibility to the research community. While a definitive, step-by-step published protocol is not readily available, the synthesis can be approached through established methods for the preparation of saccharin analogs.

Proposed Synthetic Pathway

A plausible synthetic route to **5-Chlorosaccharin** involves the chlorination of a suitable precursor followed by oxidative cyclization. One potential pathway starts from 4-chloro-2-methylaniline.



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Figure 2: Potential derivatization pathways of **5-Chlorosaccharin**.

Potential Therapeutic Targets

Derivatives of saccharin have shown activity against a range of biological targets, suggesting potential therapeutic areas for **5-Chlorosaccharin**-based compounds:

- **Enzyme Inhibition:** Saccharin and its analogs have been investigated as inhibitors of various enzymes, including carbonic anhydrases, which are implicated in cancer and other diseases. The 5-chloro substituent could enhance binding affinity and selectivity for specific enzyme isoforms.
- **Receptor Modulation:** The saccharin scaffold has been incorporated into molecules targeting various receptors in the central nervous system. The lipophilicity and electronic properties of **5-Chlorosaccharin** could be advantageous in designing ligands with improved blood-brain barrier penetration and receptor affinity.
- **Antimicrobial and Anticancer Activity:** Numerous studies have demonstrated the antibacterial, antifungal, and anticancer properties of saccharin derivatives. The chlorine atom in **5-Chlorosaccharin** may contribute to enhanced potency through various mechanisms, including increased membrane permeability and specific interactions with biological macromolecules.

Safety and Handling

While comprehensive toxicological data for **5-Chlorosaccharin** is not readily available, it should be handled with the standard precautions for laboratory chemicals. Based on data for related compounds, it may cause skin and eye irritation and may be harmful if swallowed or inhaled. [5] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion and Future Perspectives

5-Chlorosaccharin represents a valuable building block for medicinal chemists and drug discovery professionals. Its unique combination of a rigid, biologically relevant scaffold and a strategically placed halogen atom provides a platform for the development of novel therapeutic agents. While a comprehensive experimental characterization of its physical properties is still needed, the available data and predictive models offer a solid starting point for its utilization. Future research should focus on the full experimental elucidation of its properties, the development of optimized and scalable synthetic routes, and the systematic exploration of its potential in various therapeutic areas through the synthesis and biological evaluation of its derivatives. The insights gained from such studies will undoubtedly contribute to the expanding role of the saccharin scaffold in modern drug discovery.

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